

Application of 14:1 Cholesteryl Ester-d7 in Metabolic Studies: A Detailed Guide

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Compound of Interest

Compound Name: 14:1 cholesteryl ester-d7

CAS No.: 2342574-68-7

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **14:1 cholesteryl ester-d7** (cholesteryl myristoleate-d7) in metabolic studies. This stable isotope-labeled internal standard is a crucial tool for the accurate quantification of cholesteryl esters in various biological matrices through mass spectrometry-based techniques. Its application is pivotal in lipidomics research, aiding in the understanding of cholesterol metabolism, the diagnosis of metabolic disorders, and the development of therapeutic interventions.

Introduction to Cholesteryl Ester Analysis

Cholesteryl esters are neutral lipids that serve as the primary storage and transport form of cholesterol in the body.^[1] They are key components of lipoproteins and play a significant role in cholesterol homeostasis. Dysregulation of cholesteryl ester metabolism is implicated in numerous diseases, including atherosclerosis, metabolic syndrome, and certain genetic disorders.^[2] The accurate measurement of individual cholesteryl ester species is therefore essential for both basic research and clinical diagnostics.

Stable isotope dilution mass spectrometry is the gold standard for the quantification of endogenous molecules in complex biological samples.^[1] By introducing a known amount of a stable isotope-labeled analogue of the analyte, such as **14:1 cholesteryl ester-d7**, variations during sample preparation and analysis can be corrected for, ensuring high accuracy and precision.^[3]

Core Applications

The primary application of **14:1 cholesteryl ester-d7** is as an internal standard in quantitative lipidomics studies. Specific applications include:

- **Metabolic Flux Analysis:** Tracing the metabolic fate of cholesterol and fatty acids by monitoring the incorporation of stable isotopes into the cholesteryl ester pool.^[4]
- **Biomarker Discovery:** Identifying changes in the cholesteryl ester profile associated with disease states.
- **Drug Efficacy Studies:** Assessing the impact of therapeutic agents on cholesterol metabolism.^[4]
- **Nutritional Studies:** Investigating the influence of diet on lipid profiles.^[4]

Experimental Protocols

The following protocols outline a general workflow for the quantification of cholesteryl esters in biological samples using **14:1 cholesteryl ester-d7** as an internal standard.

Materials and Reagents

- **14:1 Cholesteryl Ester-d7** (Internal Standard)
- **Solvents:** Methanol, Isopropanol, Acetonitrile, Chloroform, Hexane (LC-MS grade)
- **Formic Acid**
- **Ammonium Formate**

- Internal Standard Spiking Solution: Prepare a stock solution of **14:1 cholesteryl ester-d7** in a suitable organic solvent (e.g., 1:1 Dichloromethane:Methanol). The final concentration in the sample will depend on the expected levels of endogenous cholesteryl esters.

Sample Preparation: Lipid Extraction

A modified Bligh-Dyer or Folch extraction is commonly used for total lipid extraction from biological samples such as plasma, serum, cells, or tissues.^[5]

Protocol for Lipid Extraction from Plasma/Serum:

- To a 1.5 mL microcentrifuge tube, add 50 µL of plasma or serum.
- Add a known amount of the **14:1 cholesteryl ester-d7** internal standard spiking solution.
- Add 500 µL of a chloroform:methanol (2:1, v/v) mixture.
- Vortex vigorously for 1 minute.
- Incubate at room temperature for 20 minutes.
- Add 100 µL of 0.9% NaCl solution and vortex briefly.
- Centrifuge at 2,000 x g for 5 minutes to separate the phases.
- Carefully collect the lower organic phase containing the lipids into a new tube.
- Dry the lipid extract under a gentle stream of nitrogen.
- Reconstitute the dried extract in a suitable solvent for LC-MS analysis (e.g., 100 µL of methanol:isopropanol 1:1, v/v).

LC-MS/MS Analysis

Instrumentation: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled to a tandem mass spectrometer (e.g., a triple quadrupole or Q-TOF instrument) is required.^{[6][7]}

Chromatographic Conditions (Reverse-Phase):

- Column: C18 column (e.g., Gemini 5U C18, 5 μ m, 50 x 4.6 mm)[6]
- Mobile Phase A: 50:50 (v/v) Water:Methanol + 0.1% Formic Acid + 10 mM Ammonium Formate[6]
- Mobile Phase B: 80:20 (v/v) Isopropanol:Methanol + 0.1% Formic Acid + 10 mM Ammonium Formate[6]
- Flow Rate: 0.5 mL/min[6]
- Gradient:
 - 0–4 min: 40% B
 - 4–6 min: 40–60% B
 - 6–16 min: 60–100% B
 - 16–22 min: 100% B (wash)
 - 22–24 min: 100–40% B
 - 24–30 min: 40% B (re-equilibration)[6]
- Injection Volume: 5-10 μ L
- Column Temperature: 40 $^{\circ}$ C[6]

Mass Spectrometry Conditions (Positive Ion Mode):

- Ionization Source: Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI)[7][8]
- Scan Mode: Multiple Reaction Monitoring (MRM) or Precursor Ion Scan.[8]
- MRM Transitions: Cholesteryl esters typically form ammonium adducts $[M+NH_4]^+$. Upon collision-induced dissociation (CID), they produce a characteristic fragment ion at m/z 369.3, corresponding to the dehydrated cholesterol moiety.[8]

- Analyte (e.g., Cholesteryl Myristoleate): Precursor ion ($[M+NH_4]^+$) -> Product ion (m/z 369.3)
- Internal Standard (**14:1 Cholesteryl Ester-d7**): Precursor ion ($[M+d_7+NH_4]^+$) -> Product ion (m/z 376.4)
- Collision Energy: Optimization is required, but a starting point of 5-10 eV can be used.[9]

Data Presentation

Quantitative data from lipidomics studies should be presented in a clear and organized manner to facilitate comparison and interpretation.

Table 1: LC-MS/MS Method Performance Characteristics

Parameter	Value	Reference
Linearity (R^2)	≥ 0.99	[10]
Intra-day Precision (CV)	$< 10\%$	[7]
Inter-day Precision (CV)	$< 15\%$	[7]
Limit of Quantification (LOQ)	Analyte-dependent	[10]

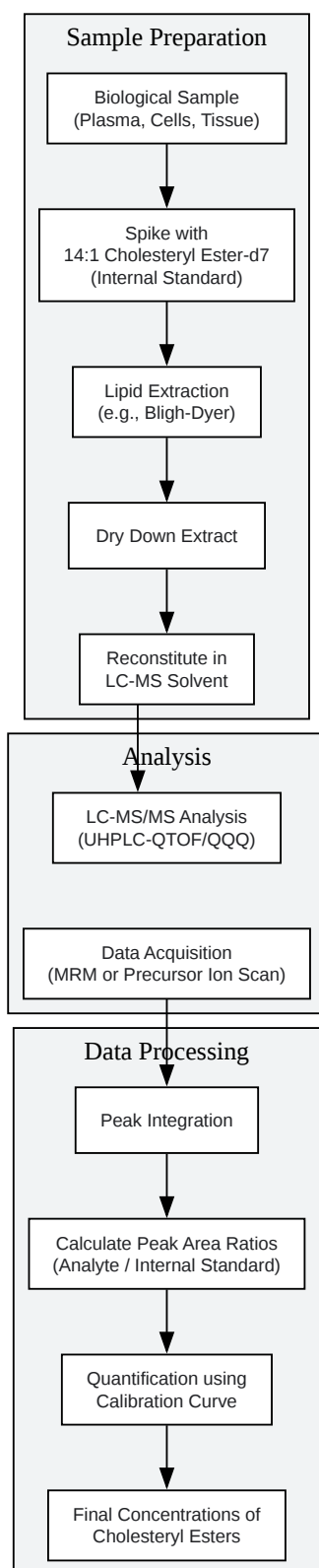
Table 2: Example Quantification of Cholesteryl Esters in Mammalian Cell Lines (nmol/mg protein)

Cholesteryl Ester	HEK293T	RAW264.7	Neuro2A
Saturated			
CE 16:0	0.5 ± 0.1	1.2 ± 0.3	0.8 ± 0.2
CE 18:0	0.3 ± 0.1	0.8 ± 0.2	0.5 ± 0.1
Monounsaturated			
CE 16:1	1.2 ± 0.3	2.5 ± 0.6	1.8 ± 0.4
CE 18:1	2.8 ± 0.7	5.1 ± 1.2	3.5 ± 0.8
Polyunsaturated			
CE 18:2	1.5 ± 0.4	3.2 ± 0.8	2.1 ± 0.5
CE 20:4	0.8 ± 0.2	1.9 ± 0.5	1.1 ± 0.3

Data is hypothetical and for illustrative purposes, based on trends observed in published literature.[\[9\]](#)

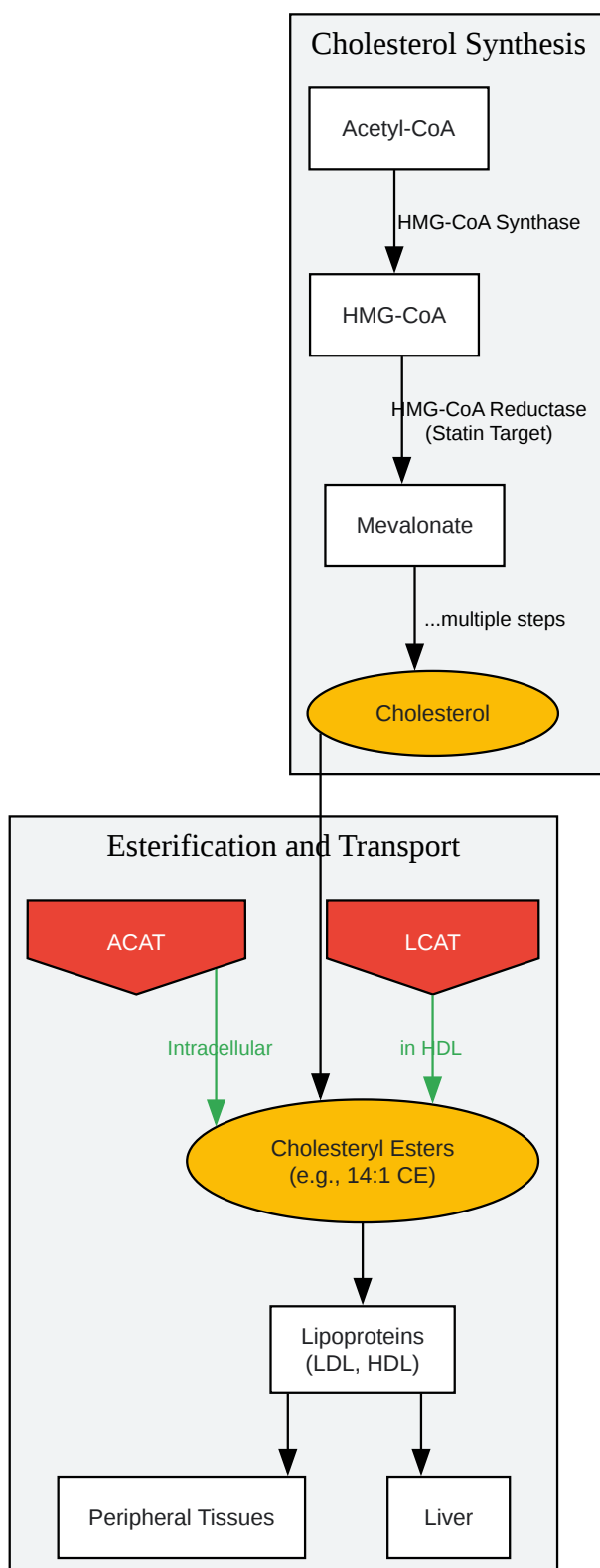
Visualizations

Diagrams are essential for illustrating complex biological pathways and experimental procedures.



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Caption: Experimental workflow for quantitative lipidomics of cholesteryl esters.



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Caption: Simplified overview of cholesterol metabolism and esterification.

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References

- 1. An optimized method for measuring fatty acids and cholesterol in stable isotope-labeled cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Cholesteryl Ester Analysis Service - Lipidomics|Creative Proteomics [lipidomics.creative-proteomics.com]
- 3. An optimized method for measuring fatty acids and cholesterol in stable isotope-labeled cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. A new labeling approach using stable isotopes to study in vivo plasma cholesterol metabolism in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Cholesterol efflux analyses using stable isotopes and mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 6. biorxiv.org [biorxiv.org]
- 7. Simultaneous Quantification of Free Cholesterol, Cholesteryl Esters, and Triglycerides without Ester Hydrolysis by UHPLC Separation and In-Source Collision Induced Dissociation Coupled MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 8. High throughput quantification of cholesterol and cholesteryl ester by electrospray ionization tandem mass spectrometry (ESI-MS/MS) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Quantification of Cholesterol and Cholesteryl Ester by Direct Flow Injection High-Resolution Fourier Transform Mass Spectrometry Utilizing Species-Specific Response Factors - PubMed [pubmed.ncbi.nlm.nih.gov]
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